

Technical Guide: Tert-butyl 3-hydroxypropanoate - Solubility and Physical Properties

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Compound of Interest

Compound Name: *Tert-butyl 3-hydroxypropanoate*

Cat. No.: *B1284309*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **tert-butyl 3-hydroxypropanoate**, with a focus on its solubility characteristics. This information is critical for its application in research, particularly in the synthesis of photosensitizing agents and antitumor compounds.^[1]

Core Compound Information

Tert-butyl 3-hydroxypropanoate is an ester with the chemical formula C₇H₁₄O₃.^[1] It is also known by several synonyms, including 1,1-Dimethylethyl 3-hydroxypropanoate and 3-Hydroxypropionic acid tert-butyl ester.^[1] This compound serves as a key reagent in various organic syntheses.^[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **tert-butyl 3-hydroxypropanoate** is presented in the table below. This data has been compiled from various chemical suppliers and databases.

Property	Value	Source
CAS Number	59854-11-4	[1] [2]
Molecular Formula	C ₇ H ₁₄ O ₃	[1]
Molecular Weight	146.18 g/mol	[3]
Appearance	Colorless to off-white liquid	[2]
Density	0.990 g/mL at 20 °C	[2]
Boiling Point	37-38 °C at 2 Torr	[2]
Refractive Index	n _{20/D} 1.424	[2]
Physical Form	Liquid	
pKa (Predicted)	14.33 ± 0.10	[2]

Solubility Profile

While specific quantitative solubility data for **tert-butyl 3-hydroxypropanoate** in various solvents is not readily available in published literature, its structural features as an ester with a hydroxyl group suggest certain solubility characteristics. The presence of the polar hydroxyl and ester groups would imply some degree of solubility in polar solvents, while the tert-butyl group contributes to its solubility in nonpolar organic solvents.

General Solubility Expectations:

- Water: Likely to have limited solubility in water. The polar functional groups will interact with water, but the nonpolar tert-butyl group will hinder complete miscibility.
- Alcohols (e.g., Ethanol, Methanol): Expected to be soluble due to the ability to form hydrogen bonds with the solvent.
- Ethers (e.g., Diethyl ether): Expected to be soluble.
- Chlorinated Solvents (e.g., Dichloromethane, Chloroform): Expected to be soluble.

- Hydrocarbon Solvents (e.g., Hexane, Toluene): Solubility may be moderate due to the nonpolar tert-butyl group.

For precise quantitative determination of solubility, experimental evaluation is necessary.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the water solubility of a liquid compound like **tert-butyl 3-hydroxypropanoate**, adapted from the OECD Guideline 105 (Water Solubility).[4][5][6]

Objective: To determine the saturation mass concentration of **tert-butyl 3-hydroxypropanoate** in water at a specified temperature.

Materials:

- **Tert-butyl 3-hydroxypropanoate** (high purity)
- Distilled or deionized water
- Thermostatically controlled shaker or water bath
- Analytical balance
- Centrifuge
- Appropriate analytical instrumentation for quantification (e.g., Gas Chromatography with Flame Ionization Detector (GC-FID) or High-Performance Liquid Chromatography (HPLC))
- Volumetric flasks and pipettes
- Glass vials with screw caps

Procedure:

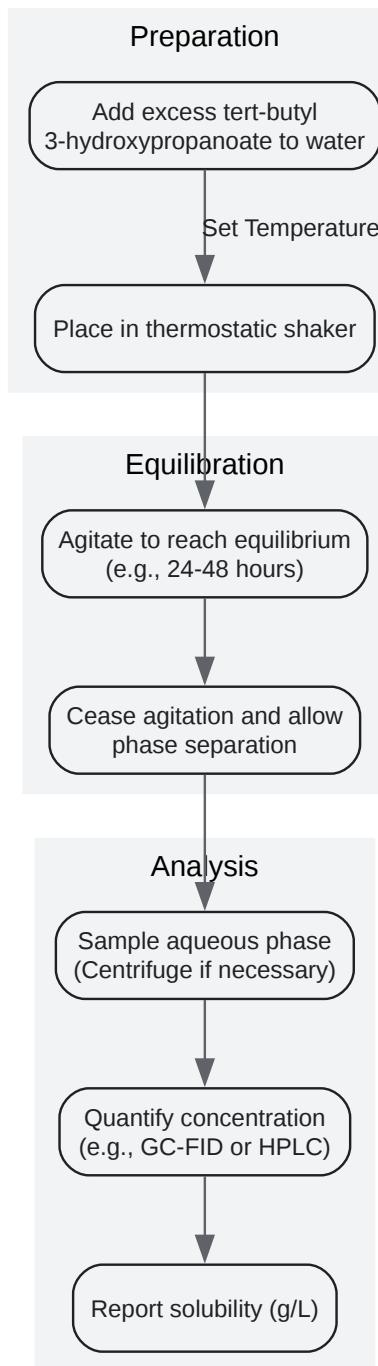
- Preliminary Test:

- To estimate the approximate solubility, add small, incremental amounts of **tert-butyl 3-hydroxypropanoate** to a known volume of water in a vial.
- After each addition, shake the vial vigorously and visually inspect for the presence of an undissolved phase.
- This preliminary test helps in determining the appropriate amount of substance to be used in the definitive test.
- **Flask Method** (for solubilities $> 10^{-2}$ g/L):
 - Add an excess amount of **tert-butyl 3-hydroxypropanoate** (as determined from the preliminary test) to a known volume of water in a glass-stoppered flask.
 - Place the flask in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 20 °C).
 - Agitate the mixture for a sufficient time to reach equilibrium (e.g., 24-48 hours). Periodically, take samples to monitor the approach to equilibrium.
 - Once equilibrium is reached, cease agitation and allow the mixture to stand at the test temperature to allow for phase separation.
 - Carefully take a sample from the aqueous phase, ensuring no undissolved ester is transferred. Centrifugation is recommended to separate the two phases.
 - Analyze the concentration of **tert-butyl 3-hydroxypropanoate** in the aqueous sample using a validated analytical method (e.g., GC-FID or HPLC).
 - Perform the determination in at least duplicate.
- **Data Analysis:**
 - Calculate the mean concentration from the replicate measurements.
 - The water solubility is reported as the mass of the solute per volume of the solvent (e.g., in g/L or mg/mL) at the specified temperature.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for determining the water solubility of **tert-butyl 3-hydroxypropanoate** using the flask method.

Workflow for Water Solubility Determination (Flask Method)

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Caption: Workflow for determining water solubility via the flask method.

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